

A Comprehensive Toxicological Profile of S-Ethyl dipropylthiocarbamate (EPTC) Herbicide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: EPTC

Cat. No.: B166712

[Get Quote](#)

Executive Summary

S-Ethyl dipropylthiocarbamate (**EPTC**) is a selective thiocarbamate herbicide used for the pre-emergence control of annual grassy weeds and certain broadleaf weeds in various agricultural crops.[1][2] This document provides an in-depth technical overview of the toxicological profile of **EPTC**, synthesizing data on its mechanism of action, toxicokinetics, acute and chronic toxicity, neurotoxicity, reproductive and developmental effects, genotoxicity, carcinogenicity, and environmental fate. All quantitative data are summarized in tabular format for clarity, and key pathways and workflows are visualized using diagrams. The primary routes of human exposure are through the ingestion of residues in food and water, with dermal and inhalation exposure being concerns in occupational settings.[3] While classified as moderately toxic on an acute basis, chronic exposure has been linked to specific organ toxicities, primarily cardiomyopathy and neurotoxicity.[4][5]

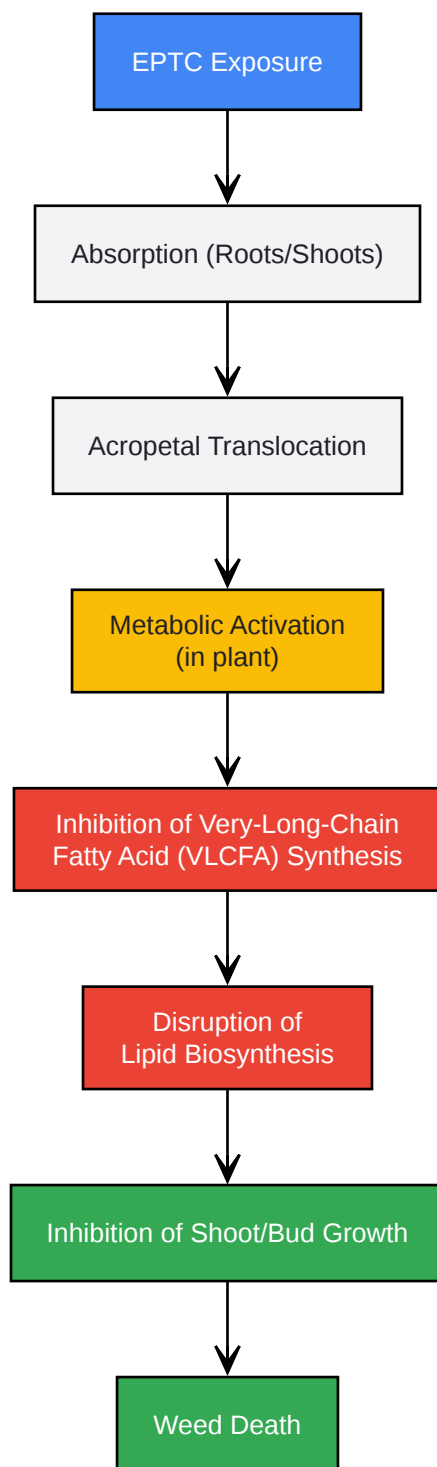
Chemical and Physical Properties

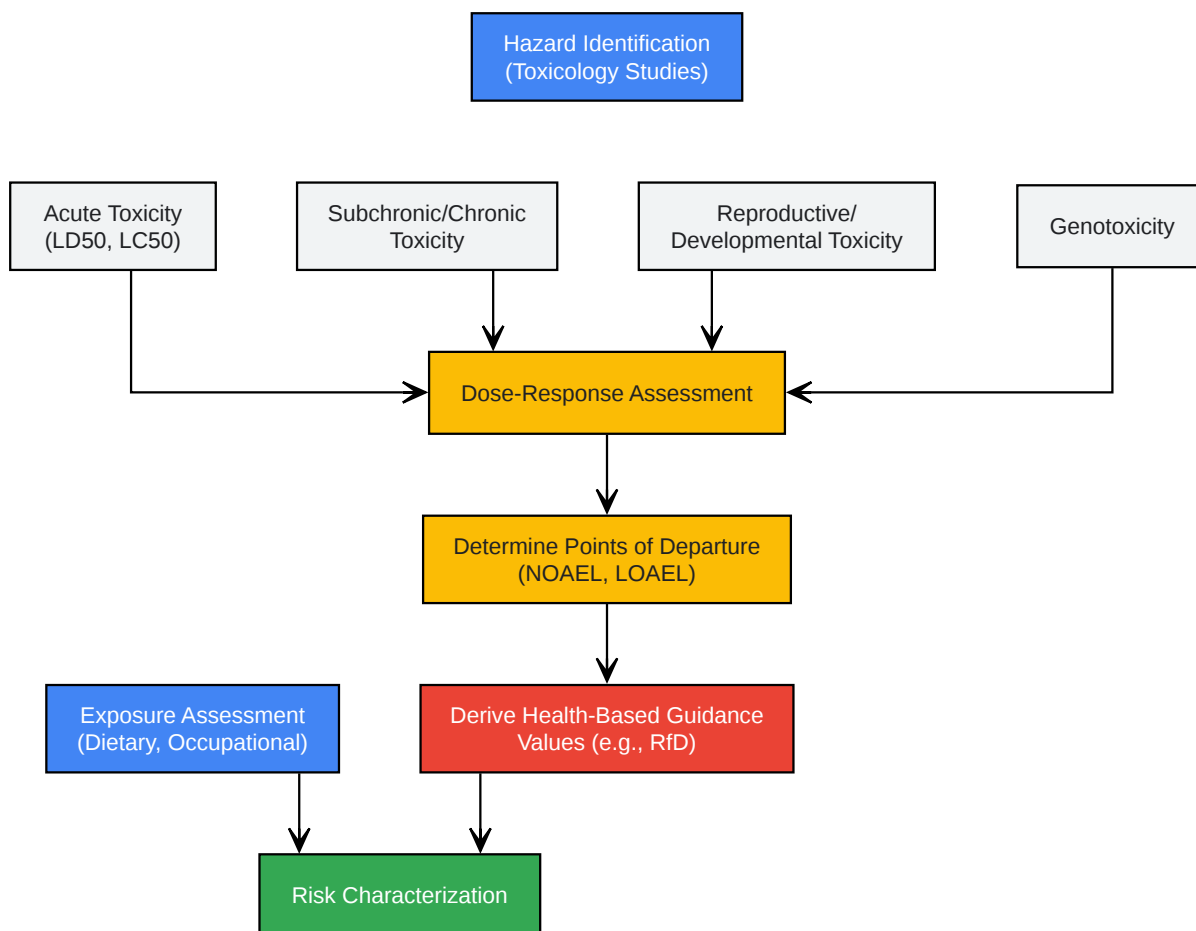
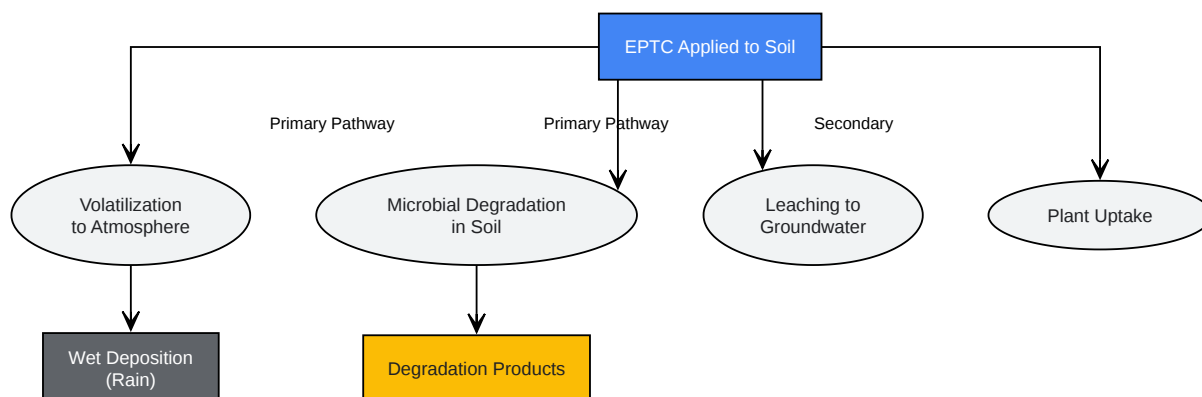
EPTC is a light yellowish liquid characterized by an aromatic odor.[3][6] It is relatively stable and non-corrosive.[6] Key physical and chemical properties are outlined below.

Property	Value	Reference
CAS Registry Number	759-94-4	[3]
Molecular Formula	C ₉ H ₁₉ NOS	[7]
Molecular Weight	189.3 g/mol	[8]
Water Solubility	365 mg/L (at 25°C)	[8]
Vapor Pressure	1.34 Pa (at 25°C)	[8]
Log Kow	3.2	[8]
Boiling Point	127°C (at 13.3 kPa)	[8]
Appearance	Clear, colorless to light yellow liquid	[6][8]

Mechanism of Action

EPTC is a selective, systemic herbicide that is primarily absorbed by the roots and shoots of germinating weeds, with subsequent translocation to the leaves and stems.[9][10] Its primary mode of action is the inhibition of lipid biosynthesis, a critical process for cell membrane formation and energy storage in developing plants.[11] Specifically, **EPTC** and its metabolic byproducts act as inhibitors of very-long-chain fatty acid synthesis.[8][11] While some sources classify it as an acetyl-CoA carboxylase inhibitor, its primary classification is within the Herbicide Resistance Action Committee (HRAC) Group 15.[8] In mammals, toxicity occurs through metabolic byproducts that can inhibit enzymes such as aldehyde dehydrogenase and cholinesterase.[5]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. EXTOTOXNET PIP - EPTC [extotoxnet.orst.edu]
- 2. nbinnno.com [nbinnno.com]
- 3. epa.gov [epa.gov]
- 4. Federal Register :: EPTC; Pesticide Tolerances [federalregister.gov]
- 5. S-Ethyl-N,N-dipropylthiocarbamate Exposure and Cancer Incidence among Male Pesticide Applicators in the Agricultural Health Study: A Prospective Cohort - PMC [pmc.ncbi.nlm.nih.gov]
- 6. cabidigitallibrary.org [cabidigitallibrary.org]
- 7. Eptam | C₉H₁₉NOS | CID 12968 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. dravyom.com [dravyom.com]
- 9. villacrop.co.za [villacrop.co.za]
- 10. EPTC (Ref: R 1608) [sitem.herts.ac.uk]
- 11. cal.s.cornell.edu [cal.s.cornell.edu]
- To cite this document: BenchChem. [A Comprehensive Toxicological Profile of S-Ethyl dipropylthiocarbamate (EPTC) Herbicide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166712#toxicological-profile-of-eptc-herbicide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com